

Thermal stability of 1-Methyl-1H-imidazole-2-carboxamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Methyl-1H-imidazole-2-carboxamide

Cat. No.: B1594957

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An In-depth Technical Guide to the Thermal Stability of 1-Methyl-1H-imidazole-2-carboxamide

Abstract: The thermal stability of active pharmaceutical ingredients (APIs) and key intermediates is a critical parameter in drug development and manufacturing. It dictates storage conditions, shelf-life, and the feasibility of manufacturing processes such as drying and melt extrusion. This technical guide provides a comprehensive overview of the thermal stability of **1-Methyl-1H-imidazole-2-carboxamide**, a heterocyclic compound of interest in medicinal chemistry. We will explore the theoretical underpinnings of thermal decomposition for imidazole and carboxamide moieties, present detailed experimental protocols for its assessment using Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), and outline a strategy for developing a stability-indicating HPLC method.

Introduction to 1-Methyl-1H-imidazole-2-carboxamide

1-Methyl-1H-imidazole-2-carboxamide ($C_5H_7N_3O$) is a derivative of imidazole, a core scaffold in numerous biologically active molecules.^[1] The carboxamide group is a ubiquitous functional group found in over 25% of known drugs, valued for its chemical stability and hydrogen bonding capabilities.^[1] The thermal stability of this compound is paramount, as degradation can lead to loss of efficacy and the formation of potentially toxic impurities. Understanding its

behavior under thermal stress is essential for ensuring product quality, safety, and regulatory compliance.

Physicochemical Properties

A foundational understanding of a compound's physical properties is essential before conducting thermal analysis.

Property	Value	Source
Molecular Formula	C ₅ H ₇ N ₃ O	PubChem[2]
Molecular Weight	125.13 g/mol	PubChem[2]
IUPAC Name	1-methylimidazole-2-carboxamide	PubChem[2]
CAS Number	20062-51-5	PubChem[2]
Appearance	White to off-white powder (Expected)	General chemical knowledge
Melting Point	Data not readily available; the related precursor, 1-Methyl-1H-imidazole-2-carboxylic acid, melts at 104 °C.[3]	N/A
Boiling Point	The related precursor, 1-Methyl-1H-imidazole-2-carboxylic acid, has a boiling point of ~339 °C.[4]	N/A

Theoretical Framework for Thermal Stability Assessment

The thermal stability of **1-Methyl-1H-imidazole-2-carboxamide** is governed by the strength of its covalent bonds and the energetic favorability of potential decomposition pathways. Imidazole derivatives generally exhibit good thermal stability, with decomposition often

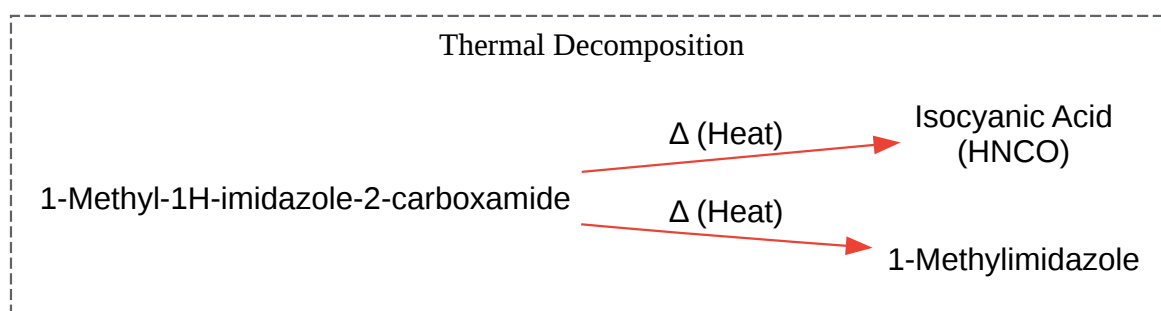
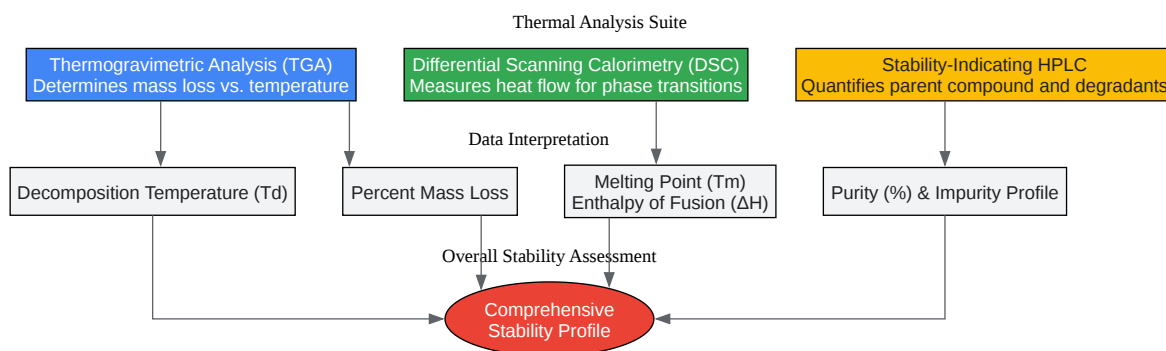
occurring at temperatures well above 200°C.[5][6] However, the substituents on the imidazole ring play a crucial role.

Potential degradation pathways for this molecule under thermal stress include:

- **Decarboxylation/Deamidation:** The related precursor, 1-Methyl-1H-imidazole-2-carboxylic acid, is known to undergo decarboxylation upon heating.[7] It is plausible that the carboxamide derivative could undergo a similar, albeit likely higher temperature, transformation involving the loss of the carboxamide group or parts of it.[8]
- **Ring Opening/Cleavage:** At higher energies, the imidazole ring itself can be susceptible to degradation, particularly under oxidative conditions.[9]
- **Hydrolysis:** If moisture is present, the amide bond can be susceptible to hydrolysis, especially at elevated temperatures, yielding the corresponding carboxylic acid.[9]

Core Analytical Techniques and Methodologies

A multi-faceted approach is required to fully characterize thermal stability. The combination of TGA, DSC, and a stability-indicating HPLC method provides a comprehensive picture of both physical and chemical degradation.



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- To cite this document: BenchChem. [Thermal stability of 1-Methyl-1H-imidazole-2-carboxamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594957#thermal-stability-of-1-methyl-1h-imidazole-2-carboxamide]

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